

Application Note and Protocol: Dissolving JNJ-61432059 in DMSO

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Compound of Interest

Compound Name: JNJ-61432059

Cat. No.: B15616251

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Audience: Researchers, scientists, and drug development professionals.

Introduction

JNJ-61432059 is an orally active and selective negative allosteric modulator of α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptors associated with the transmembrane AMPA receptor regulatory protein (TARP) γ -8.^{[1][2][3][4][5]} Its selectivity for the TARP γ -8 auxiliary subunit, which is highly expressed in the hippocampus, makes it a valuable tool for research into neurological conditions like epilepsy.^{[3][4]} Proper solubilization is critical for accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common and effective solvent for preparing stock solutions of **JNJ-61432059**. This document provides a detailed protocol for its dissolution and handling.

Data Presentation: Physicochemical Properties and Solubility

The key properties of **JNJ-61432059** are summarized below. Solubility data from various suppliers indicate that high concentrations can be achieved in DMSO, although mechanical assistance is often required.

Property	Value	Source
Molecular Formula	C ₂₅ H ₂₂ FN ₅ O ₂	[1] [6]
Molecular Weight	443.47 g/mol	[1] [6]
CAS Number	2035814-50-5	[1] [6]
Appearance	White to off-white solid	[1]
Solubility in DMSO	50 mg/mL (112.75 mM)	[1]
65 mg/mL (146.57 mM)	[6] [7]	

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **JNJ-61432059** in DMSO. Adjustments can be made to the initial mass of the compound and the volume of the solvent to achieve different concentrations.

3.1 Materials

- **JNJ-61432059** powder (CAS 2035814-50-5)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Appropriate microcentrifuge tubes or vials
- Pipettors and sterile tips
- Vortex mixer
- Ultrasonic water bath

3.2 Safety Precautions

- Always wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Handle **JNJ-61432059** powder in a fume hood or a well-ventilated area to avoid inhalation.
- DMSO is readily absorbed through the skin and can carry dissolved compounds with it. Avoid direct contact.

3.3 Protocol Steps

- Preparation: Allow the vial containing the **JNJ-61432059** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **JNJ-61432059** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.43 mg of the compound.
- Solvent Addition: Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the tube containing the powder. For a 10 mM solution from 4.43 mg of powder, add 1 mL of DMSO.
 - Note: DMSO is hygroscopic; use a fresh, unopened bottle or a properly stored anhydrous supply for best results, as moisture can impact solubility.[\[1\]](#)
- Dissolution:
 - Cap the tube securely and vortex the mixture for 30-60 seconds.
 - If the solid has not fully dissolved, place the tube in an ultrasonic water bath for 5-10 minutes.[\[1\]](#)[\[6\]](#)[\[8\]](#) Intermittent vortexing during this time can aid dissolution.
 - Visually inspect the solution against a light source to ensure no solid particulates remain. The solution should be clear. If necessary, repeat sonication and vortexing.[\[8\]](#)
- Storage:
 - For long-term storage, it is recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[\[9\]](#)

- Store the aliquots in tightly sealed vials at -20°C for up to one year or at -80°C for up to two years.^[1]

Stock Solution Preparation Table

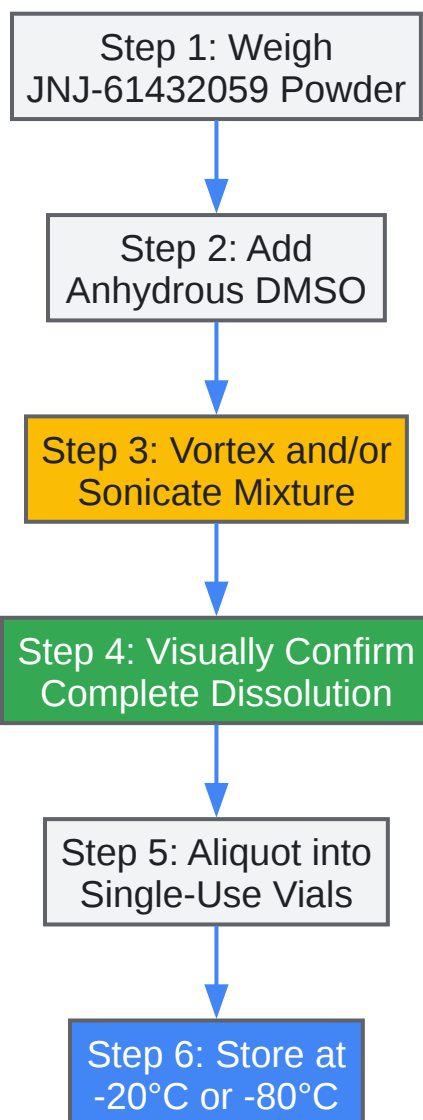
The following table provides quick-reference volumes for preparing common stock concentrations.

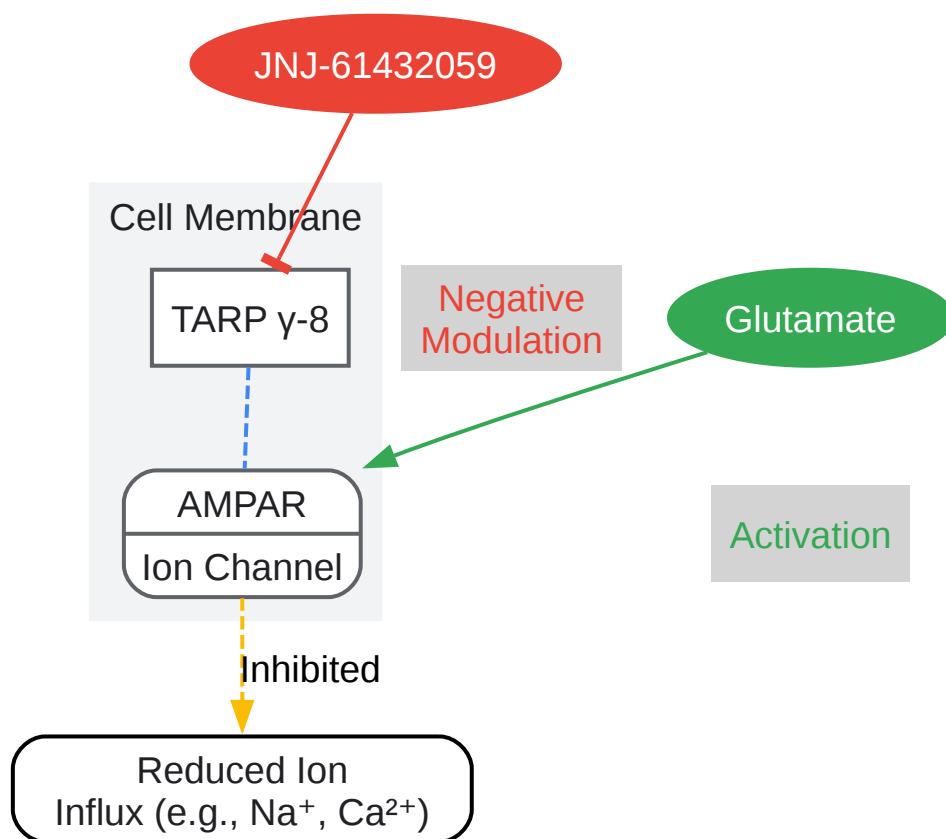
Desired Concentration	Mass of JNJ-61432059	Volume of DMSO to Add
1 mM	1 mg	2.255 mL
5 mM	1 mg	0.451 mL
10 mM	1 mg	0.225 mL
10 mM	5 mg	1.127 mL
50 mM	5 mg	0.225 mL

Visualized Workflow and Signaling Pathway

5.1 Experimental Workflow Diagram

The following diagram illustrates the key steps for dissolving **JNJ-61432059** in DMSO.





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- To cite this document: BenchChem. [Application Note and Protocol: Dissolving JNJ-61432059 in DMSO]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15616251/docs#application-note-and-protocol-dissolving-jnj-61432059-in-dmsol>]

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